

Glycyl-dl-serine stability in solution

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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Chemical Properties & Stability

The table below summarizes the key stability-related properties of **Glycyl-dl-serine** (CAS 687-38-7) for a quick reference [1] [2].

Property	Value / Description	Relevance to Stability
Molecular Formula	C5H10N2O4 [1] [2]	Defines basic chemical identity.
Melting Point	207 °C [1]	Indicates thermal stability at high temperatures.
Storage Temp.	-20°C [1] [2]	Critical for long-term stability; prevents degradation.
Form	Solid (White to Off-White powder) [1] [2]	Physical form for handling and storage.
Stability Note	Hygroscopic [1]	Crucial: Absorbs moisture from air, which can facilitate hydrolysis or microbial growth.
Water Solubility	Almost transparency / Slightly soluble [1]	Behavior in aqueous solutions, relevant for experimental conditions.

Troubleshooting FAQs

Here are answers to common questions and issues related to **Glycyl-dl-serine** stability.

- **Q1: How should I store Glycyl-dl-serine to ensure its long-term stability?**
 - **A:** For long-term stability, store **Glycyl-dl-serine** at **-20°C** [1] [2]. The compound is also **hygroscopic** [1], meaning it absorbs moisture from the air. Therefore, it must be kept in a tightly sealed container in a dry environment. After each use, ensure the container is properly resealed and returned to the recommended storage conditions to prevent moisture uptake and decomposition.
- **Q2: My Glycyl-dl-serine solution appears to have degraded. What are the likely causes?**
 - **A:** The most common causes of degradation are exposure to moisture and improper storage temperature. The **hygroscopic** nature of the compound makes it susceptible to hydrolysis in solution [1]. Additionally, the experimental literature suggests that the stability of amino acids and dipeptides can be significantly influenced by the **pH and the presence of electrolytes** in the solution [3] [4]. Review your buffer composition and pH.
- **Q3: What is the safety profile of Glycyl-dl-serine?**
 - **A:** Based on the available safety data sheet (MSDS), **Glycyl-dl-serine** is **not classified as a hazardous substance** [2]. No specific health hazards are reported. However, as with all laboratory chemicals, it is good practice to avoid contact with skin and eyes, and to not inhale the dust. General personal protective equipment (PPE) like gloves and safety glasses is recommended [2].

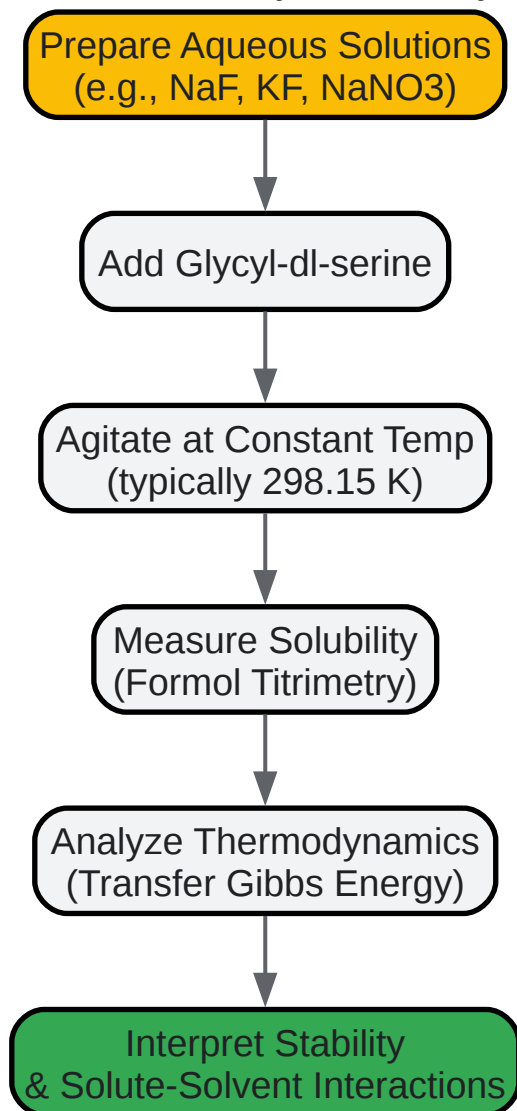
Experimental Workflow & Stability Logic

The following diagrams, created with Graphviz, outline a general experimental workflow and the key factors affecting stability.

Workflow for Solubility & Stability Studies

This diagram outlines a general experimental workflow for studying the solubility and stability of compounds like **Glycyl-dl-serine** in different solutions, based on methodologies cited in the research [3] [4].

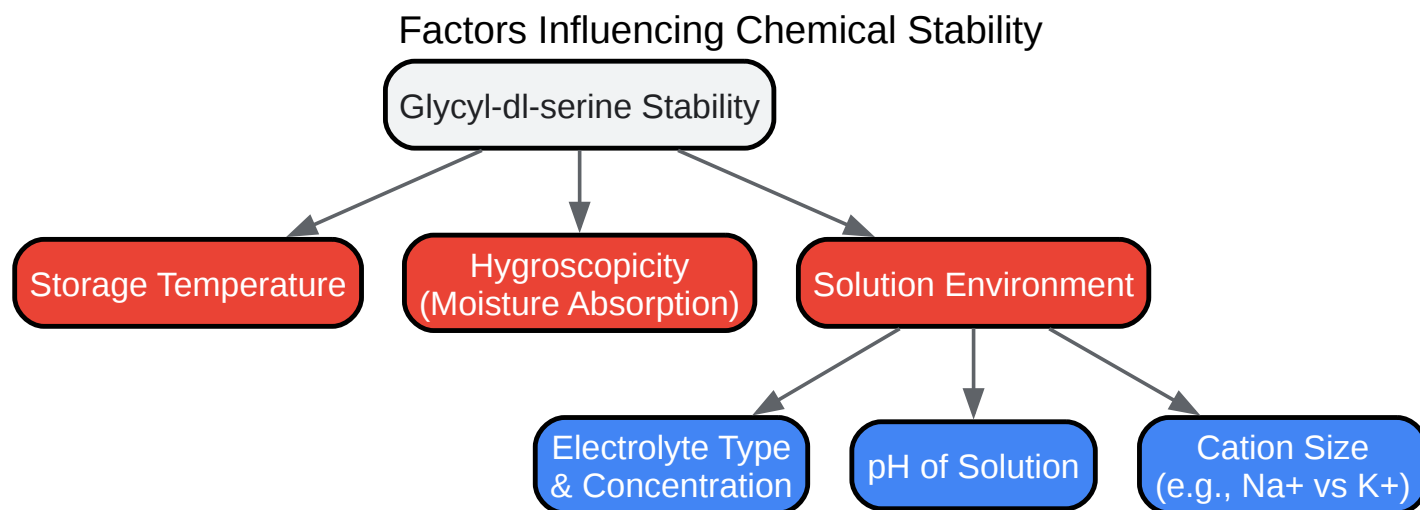
Workflow for Solubility & Stability Studies



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Factors Influencing Chemical Stability

This diagram maps the logical relationships between primary factors that influence the stability of **Glycyl-dl-serine** in solution, as identified in the search results.



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Filling the Information Gaps

The search results provide a solid foundation on basic properties but lack deep experimental details. To build a comprehensive technical support guide, you would need to consult additional resources:

- **Primary Scientific Literature:** Search for papers specifically on **Glycyl-dl-serine** degradation kinetics and stability in various buffers using databases like SciFinder or Reaxys.
- **Detailed Experimental Protocols:** The methodologies in the search results are mentioned at a high level [3] [4]. For lab-ready instructions, you would need to find the full-text papers or specialized laboratory manuals.
- **Analytical Method Details:** Information on specific techniques like HPLC or mass spectrometry for detecting and quantifying degradation products was not present in the search results.

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References

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3. (PDF) Solubility and transfer Gibbs free energetics of glycine... [academia.edu]
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